

# molecular formula and weight of dimethyl phosphonate

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## Compound of Interest

Compound Name: *Dimethyl phosphonate*

Cat. No.: *B1257649*

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## An In-depth Technical Guide to Dimethyl Phosphonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **dimethyl phosphonate** (DMHP), a versatile organophosphorus compound with significant applications in chemical synthesis and materials science. This document details its core physicochemical properties, synthesis protocols, and analytical characterization methods, tailored for professionals in research and development.

### Core Properties of Dimethyl Phosphonate

**Dimethyl phosphonate** is a colorless liquid that serves as a critical intermediate and building block for a wide range of phosphorus-containing compounds.<sup>[1]</sup> Its identity and fundamental properties are summarized below.

Property	Value
Molecular Formula	C <sub>2</sub> H <sub>7</sub> O <sub>3</sub> P[1][2]
Molecular Weight	110.05 g/mol [1][3]
CAS Number	868-85-9[1][2]
Synonyms	Dimethyl hydrogen phosphite (DMHP), Phosphonic acid dimethyl ester[1][2]
Appearance	Clear, colorless liquid[1]
Odor	Mild ester-like aroma[1]
Density	1.20 g/cm <sup>3</sup> at 20°C
Boiling Point	170-175°C[1]
Melting Point	< -60 °C
Flash Point	93°C (Closed cup)[1]
Refractive Index (n <sup>20</sup> /D)	1.408-1.412[1]
Solubility	Miscible with water and most organic solvents[1]
Vapor Pressure	1.35 hPa at 20°C

## Chemical Structure and Tautomerism

A key feature of **dimethyl phosphonate** is its existence in a tautomeric equilibrium with its trivalent phosphorus form, dimethyl phosphite. The equilibrium overwhelmingly favors the pentavalent phosphonate form, which contains a stable phosphorus-oxygen double bond (P=O). This tautomerism is fundamental to its reactivity.

Caption: Tautomeric equilibrium of **dimethyl phosphonate**.

## Experimental Protocols

Detailed methodologies for the synthesis and characterization of **dimethyl phosphonate** are crucial for its application in research and drug development.

## Synthesis of Dimethyl Phosphonate

**Dimethyl phosphonate** can be synthesized via several routes. A common and effective laboratory-scale method involves the reaction of phosphorus trichloride with methanol. This reaction should be performed with caution due to the evolution of HCl gas.

Materials:

- Phosphorus trichloride ( $\text{PCl}_3$ )
- Anhydrous Methanol ( $\text{CH}_3\text{OH}$ )
- Inert solvent (e.g., dichloromethane or diethyl ether)
- Round-bottom flask with a magnetic stirrer
- Dropping funnel
- Condenser with a gas outlet to a trap (e.g., sodium hydroxide solution)
- Distillation apparatus

Procedure:

- Under an inert atmosphere (e.g., nitrogen or argon), charge a three-necked round-bottom flask with anhydrous methanol and the inert solvent.
- Cool the flask in an ice-water bath to  $0^\circ\text{C}$ .
- Slowly add phosphorus trichloride dropwise from the addition funnel to the stirred methanol solution. The reaction is exothermic and produces hydrogen chloride and methyl chloride gas, which should be safely vented. The reaction stoichiometry is:  $\text{PCl}_3 + 3 \text{CH}_3\text{OH} \rightarrow (\text{CH}_3\text{O})_2\text{P}(\text{O})\text{H} + \text{CH}_3\text{Cl} + 2 \text{HCl}$ .
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours to ensure the reaction goes to completion.

- The crude product is then purified by fractional distillation under reduced pressure to yield pure **dimethyl phosphonate**.

## Analytical Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is a primary technique for confirming the structure and purity of **dimethyl phosphonate**.

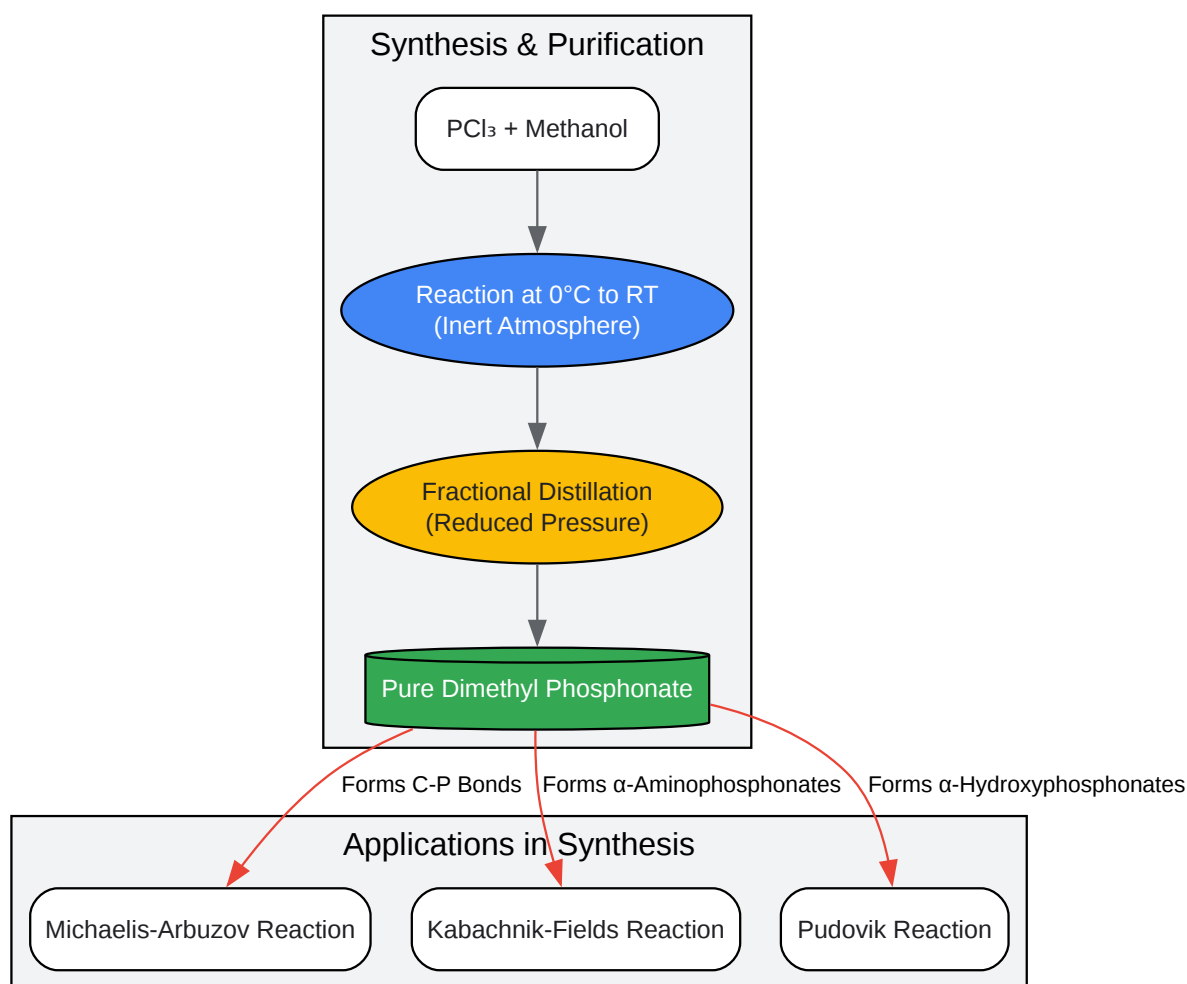
- Sample Preparation: Dissolve a small amount of the sample (10-20 mg) in an appropriate deuterated solvent (e.g.,  $\text{CDCl}_3$ ) in an NMR tube.
- $^1\text{H}$  NMR: The spectrum will show a doublet for the methoxy protons ( $\text{O-CH}_3$ ) due to coupling with the phosphorus atom. A distinct doublet will also be observed for the proton directly bonded to the phosphorus ( $\text{P-H}$ ), exhibiting a large coupling constant ( $J_{\text{P-H}}$ ).
- $^{31}\text{P}$  NMR: The proton-coupled  $^{31}\text{P}$  NMR spectrum will show a doublet of septets (or a complex multiplet) due to coupling with the  $\text{P-H}$  proton and the six methoxy protons. A proton-decoupled spectrum will show a single sharp singlet.
- $^{13}\text{C}$  NMR: The spectrum will display a single signal for the two equivalent methoxy carbons, which will appear as a doublet due to coupling with the phosphorus atom.

Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight and fragmentation pattern.

- Technique: Electron Ionization (EI) is commonly used.
- Sample Introduction: The sample can be introduced directly or via Gas Chromatography (GC-MS).
- Expected Spectrum: The molecular ion peak  $[\text{M}]^+$  at  $m/z = 110$  should be observable. Common fragment ions correspond to the loss of methoxy groups or other characteristic fragments. Energy-resolved mass spectrometry can be used to distinguish between the phosphonate and phosphite tautomers.

## Experimental and Synthetic Workflow

The overall process from synthesis to final application involves several key stages, including reaction, purification, and subsequent use in further chemical transformations like the Michaelis-Arbuzov or Kabachnik-Fields reactions.



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Caption: General workflow for the synthesis and application of **dimethyl phosphonate**.

## Applications in Drug Development and Research

**Dimethyl phosphonate** is a valuable intermediate in organic synthesis. Due to its reactivity, it participates in a large number of chemical reactions. It is primarily used as an intermediate for manufacturing:

- Water treatment chemicals: Such as corrosion inhibitors.
- Pesticides and pharmaceuticals: Serving as a key building block for various bioactive molecules.
- Flame retardants: For polymers and textiles.<sup>[1]</sup>
- Specialty chemicals: Including textile finishing products.

The phosphonate moiety is a well-known phosphate mimic, making phosphonate-containing compounds valuable candidates for enzyme inhibitors and other therapeutic agents in drug discovery.

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## References

- 1. chinesechemsoc.org [chinesechemsoc.org]
- 2. Tautomerization and Dissociation of Dimethyl Phosphonate ... [degruyterbrill.com]
- 3. benchchem.com [benchchem.com]
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